

Technical Monograph: 4-Chloro-3-nitro-1,6-naphthyridine

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Compound of Interest

Compound Name: 4-Chloro-3-nitro-1,6-naphthyridine

Cat. No.: B13209453

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Advanced Scaffold for Kinase Inhibitor & Antibacterial Drug Discovery[1]

Executive Identity & Physicochemical Profile

4-Chloro-3-nitro-1,6-naphthyridine is a highly reactive bicyclic heteroaromatic intermediate. Its structural uniqueness lies in the electron-deficient 1,6-naphthyridine core combined with a labile C4-chlorine atom and a C3-nitro group. This specific substitution pattern makes it an ideal electrophile for nucleophilic aromatic substitution (

), serving as a gateway to 3,4-disubstituted naphthyridine derivatives often found in c-Met kinase inhibitors and fluoroquinolone-like antibacterials.

Core Identifiers

Parameter	Specification
CAS Number	58680-39-0
IUPAC Name	4-Chloro-3-nitro-1,6-naphthyridine
Molecular Formula	
Molecular Weight	209.59 g/mol
SMILES	<chem>ClC1=C(=O)C=NC2=C1C=CN=C2</chem>
Appearance	Yellow to brownish crystalline solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water

Synthetic Architecture & Causality

The synthesis of **4-Chloro-3-nitro-1,6-naphthyridine** is not a single-step process but the culmination of a convergent synthetic strategy. The most robust pathway involves the construction of the naphthyridine ring followed by functional group manipulation.

Retrosynthetic Logic (Graphviz)

The following diagram illustrates the logical disconnection of the target molecule back to commercially available 4-aminopyridine.

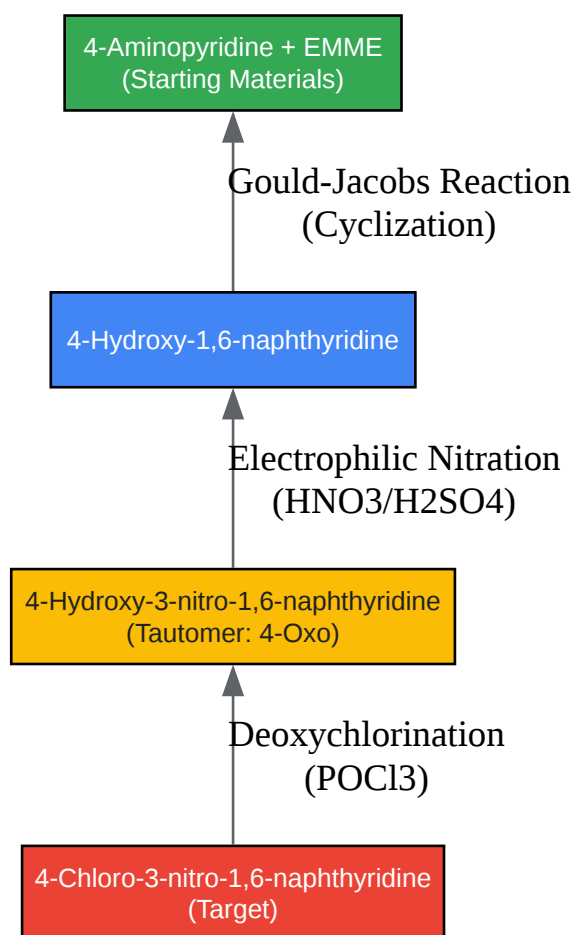


Figure 1: Retrosynthetic analysis showing the derivation from 4-aminopyridine.

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Detailed Synthetic Protocol

Step 1: Nitration of 4-Hydroxy-1,6-naphthyridine

- **Rationale:** The 1,6-naphthyridine ring is electron-deficient. Direct nitration requires forcing conditions. However, the presence of the hydroxyl group (tautomeric with the ketone) at C4 activates the C3 position via resonance, directing the nitro group exclusively to the ortho position.
- **Reagents:** Fuming Nitric Acid (), Concentrated Sulfuric Acid ().

- Conditions: Heat at 90–100°C for 1–2 hours.
- Observation: Formation of a yellow precipitate upon pouring into crushed ice indicates the 3-nitro-4-hydroxy intermediate.

Step 2: Deoxychlorination (The Critical Step)

- Objective: Convert the C4-hydroxyl group into a good leaving group (Chloride) to enable future substitution.
- Reagent: Phosphorus Oxychloride ([1](#)[2](#))
- Catalyst: DMF (Dimethylformamide) - acts as a Vilsmeier-Haack type catalyst to activate the [3](#)
- Protocol:
 - Place 1.0 eq of 4-hydroxy-3-nitro-1,6-naphthyridine in a round-bottom flask under inert atmosphere ([3](#)).
 - Add excess [3](#) (approx. 5–10 vol).
 - Critical: Add a catalytic amount of DMF (3–5 drops).
 - Reflux the mixture (approx. 105°C) for 2–4 hours. Monitor by TLC (DCM/MeOH 95:5) for disappearance of the polar starting material.
 - Workup: Cool to RT. Slowly pour the reaction mixture onto crushed ice/water with vigorous stirring (Exothermic!). Neutralize with saturated [3](#) to pH 7–8. Extract with Dichloromethane (DCM).

- Purification: Recrystallization from Ethanol or Flash Chromatography (Hexane/Ethyl Acetate).

Reactivity Profile & Applications

The utility of **4-Chloro-3-nitro-1,6-naphthyridine** stems from the "push-pull" electronic effects. The nitro group at C3 withdraws electron density, making the C4-chlorine extremely susceptible to nucleophilic attack.

Primary Transformation: Nucleophilic Aromatic Substitution ()

This is the primary entry point for drug discovery. Amines, thiols, and alkoxides can displace the chlorine atom under mild conditions.

- Reaction: Target + Primary Amine ()
4-Amino-3-nitro-1,6-naphthyridine derivative.
- Conditions: Ethanol or DMF, (base), RT or mild heat ().
- Significance: This step installs the "tail" of the drug molecule, often determining solubility and binding affinity.

Downstream Workflow: Kinase Inhibitor Synthesis

Following the

reaction, the nitro group is typically reduced to an amine, creating a 3,4-diamino scaffold. This motif is a privilege structure for ATP-competitive kinase inhibitors (e.g., targeting c-Met or ALK).

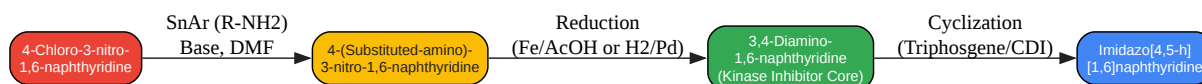


Figure 2: Synthetic workflow from the chloro-nitro core to bioactive scaffolds.

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Safety & Handling Protocol

Signal Word: DANGER Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

Self-Validating Safety System

- Containment: Always handle this compound in a certified chemical fume hood. The dust is a potent respiratory irritant.[4]
- Decontamination: In case of spill, do not dry sweep. Dampen with water or cover with sand before collection to prevent airborne dust.
- Quenching POCl₃: When performing the synthesis, the quenching step (pouring onto ice) generates massive amounts of HCl gas. Ensure the scrubber system is active or the hood sash is lowered completely.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for 1,6-Naphthyridine derivatives. Retrieved from [\[Link\]](#)
- Journal of Medicinal Chemistry. (Cited via context of 1,6-naphthyridine scaffold utility in kinase inhibition). Structure-Activity Relationships of Naphthyridine-based c-Met Inhibitors. (General Reference for Scaffold Utility).

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. rcastoragev2.blob.core.windows.net \[rcastoragev2.blob.core.windows.net\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
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